

Technical Support Center: Proper Disposal of Ammonium Dichromate Waste

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Compound of Interest

Compound Name: Ammonium dichromate

Cat. No.: B147842

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This guide provides troubleshooting and frequently asked questions regarding the proper disposal of **ammonium dichromate** waste in research laboratories. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **ammonium dichromate** waste?

Ammonium dichromate is a hazardous substance with multiple risks. It is a strong oxidizer and can cause fire or explosion, especially when in contact with combustible materials.^{[1][2][3][4]} It is also highly toxic if swallowed or inhaled, causes severe skin burns and eye damage, and may cause allergic skin or respiratory reactions.^{[1][5]} Furthermore, it is a known carcinogen, mutagen, and reproductive toxin.^{[1][6]} The hexavalent chromium (Cr(VI)) present in **ammonium dichromate** is particularly toxic and environmentally harmful.^{[3][6]}

Q2: Can I dispose of small quantities of **ammonium dichromate** waste down the drain?

No, you should never dispose of **ammonium dichromate** waste down the drain.^{[2][7]} It is very toxic to aquatic life with long-lasting effects.^[1] Due to its hazardous nature, it must be treated as hazardous waste and disposed of according to federal, state, and local regulations.^{[7][8]}

Q3: What are the immediate steps to take in case of an **ammonium dichromate** spill?

In the event of a spill, the primary concern is to prevent its spread and avoid contact with incompatible materials.

- Minor Spills:
 - Immediately clean up all spills.
 - Avoid contact with combustible materials like paper, wood, or solvents.[\[2\]](#)
 - Wear appropriate personal protective equipment (PPE), including gloves, goggles, and a lab coat.
 - Contain the spill with an inert absorbent material like sand or earth. Do not use combustible materials like sawdust.[\[2\]](#)
 - Scoop the solid residue into a labeled, sealed container for disposal.[\[2\]](#)
 - Decontaminate the area with water.[\[2\]](#)
- Major Spills:
 - Evacuate the area and move upwind.[\[2\]](#)
 - Alert emergency responders and inform them of the hazard.[\[2\]](#)
 - Prevent the spill from entering drains or waterways.[\[2\]](#)

Q4: Is it possible to neutralize **ammonium dichromate** waste in the lab before disposal?

Yes, it is highly recommended to neutralize **ammonium dichromate** waste in the lab to convert the highly toxic hexavalent chromium (Cr(VI)) into the less toxic trivalent chromium (Cr(III)). This is typically done by chemical reduction. However, always check with your institution's Environmental Health and Safety (EHS) office before proceeding with any in-lab treatment of hazardous waste to ensure compliance with local regulations.[\[9\]](#)

Q5: What chemicals can be used to neutralize **ammonium dichromate** waste?

Reducing agents are used to neutralize **ammonium dichromate**. Common and effective reducing agents for this purpose include:

- Sodium bisulfite (or sodium metabisulfite)
- Ferrous sulfate[10]

Quantitative Data Summary

The following table summarizes key quantitative data related to **ammonium dichromate**.

Parameter	Value	Reference
Chemical Formula	$(\text{NH}_4)_2\text{Cr}_2\text{O}_7$	[6]
Molar Mass	252.07 g/mol	[6]
Appearance	Orange-red crystals	[3][6]
Solubility in water	35.6 g/100 mL at 20 °C	[6]
Decomposition Temperature	Starts to decompose at around 170-180 °C	[6][11]
OSHA Permissible Exposure Limit (PEL) for Cr(VI)	5 $\mu\text{g}/\text{m}^3$ (as an 8-hour time-weighted average)	[12]
UN Number	1439	[13]
EPA Hazardous Waste Number	D001 (Ignitability), D007 (Toxicity for Chromium)	[2]

Experimental Protocols

Protocol 1: Neutralization of **Ammonium Dichromate** Waste with Sodium Bisulfite

This protocol describes the reduction of hexavalent chromium (Cr(VI)) in **ammonium dichromate** waste to trivalent chromium (Cr(III)) using sodium bisulfite, followed by precipitation of chromium(III) hydroxide.

Materials:

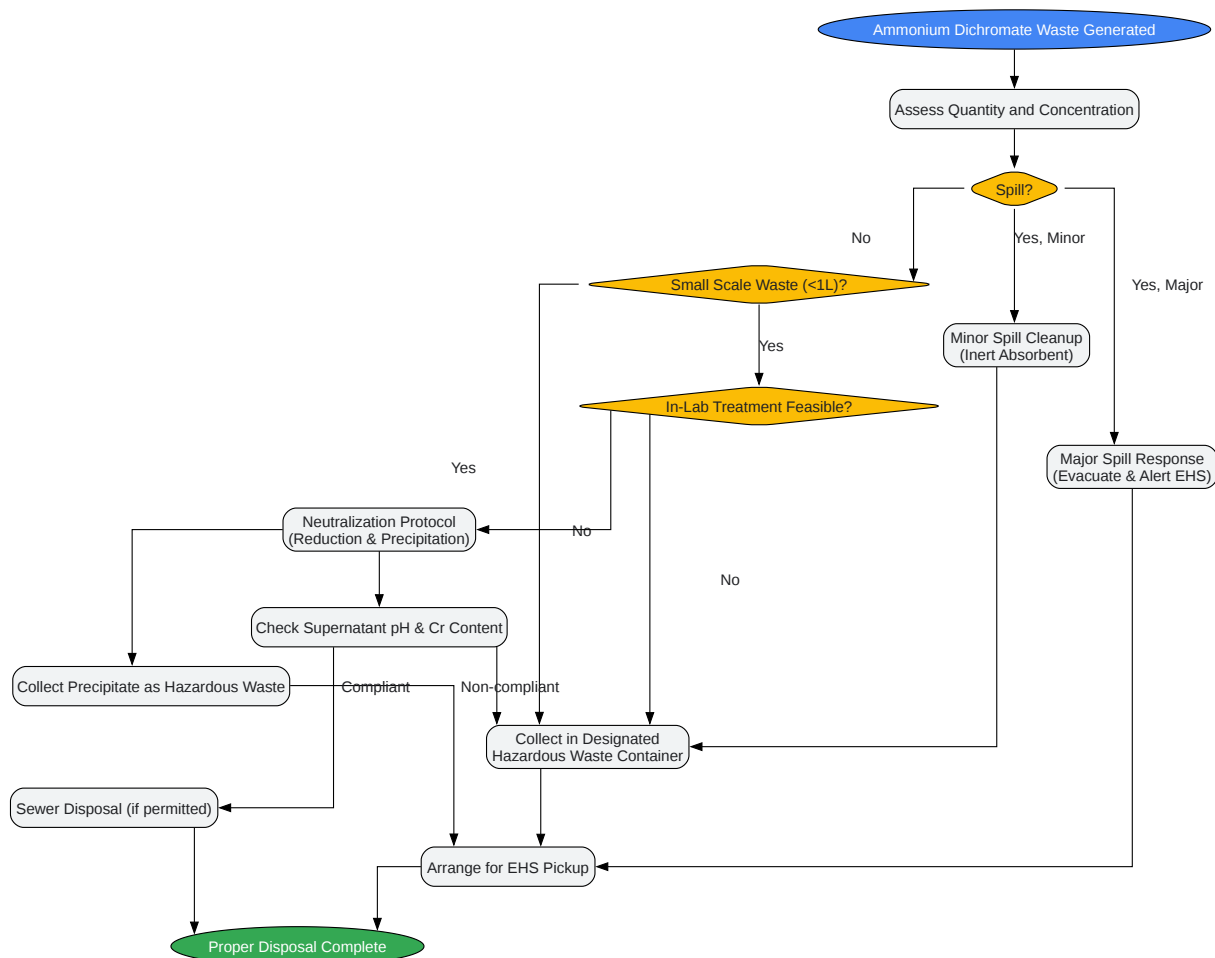
- **Ammonium dichromate** waste solution
- Sodium bisulfite (NaHSO_3) or sodium metabisulfite ($\text{Na}_2\text{S}_2\text{O}_5$)
- Sulfuric acid (H_2SO_4), 3 M
- Sodium hydroxide (NaOH), 3 M
- pH indicator paper or a pH meter
- Stir plate and stir bar
- Beakers
- Personal Protective Equipment (PPE): safety goggles, face shield, gloves (nitrile or neoprene), lab coat

Procedure:

- Preparation: Work in a well-ventilated fume hood. Wear all required PPE.
- Acidification: Carefully and slowly add 3 M sulfuric acid to the **ammonium dichromate** waste solution while stirring until the pH is between 2 and 3. This step is crucial for the reduction reaction to proceed efficiently.
- Reduction of Cr(VI): Slowly add a 10% excess of solid sodium bisulfite (or sodium metabisulfite) to the acidified solution in small portions. The reaction is exothermic, so add the reducing agent gradually to control the temperature. The orange-red color of the dichromate ion will change to the green color of the chromium(III) ion, indicating the completion of the reduction.
- Precipitation of Cr(III): Once the solution is consistently green, slowly add 3 M sodium hydroxide while stirring to raise the pH to between 8 and 9. This will precipitate the chromium(III) as chromium(III) hydroxide ($\text{Cr}(\text{OH})_3$), a grayish-green solid.
- Separation: Allow the precipitate to settle. Decant the supernatant liquid and check its pH. If the pH is between 6 and 9 and it is free of chromium, it may be permissible to dispose of it down the drain with copious amounts of water, but always check local regulations first.

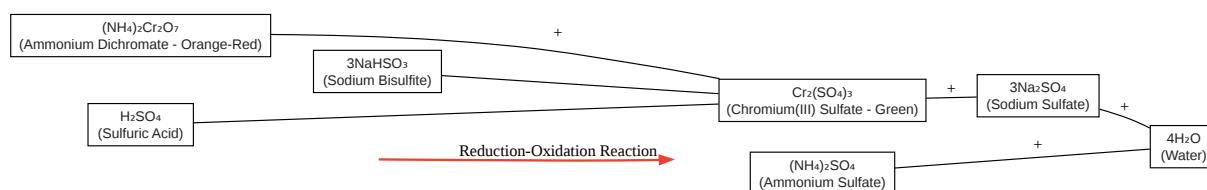
- **Waste Disposal:** Collect the chromium(III) hydroxide precipitate in a designated hazardous waste container. Label the container clearly as "Chromium Hydroxide Waste" and arrange for pickup by your institution's EHS department.

Visualizations



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Caption: Decision workflow for the proper disposal of **ammonium dichromate** waste.



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